

Application Notes and Protocols for Tetrodotoxin Citrate in Cultured Neuron Experiments

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Compound of Interest

Compound Name: Tetrodotoxin citrate

Cat. No.: B1663639

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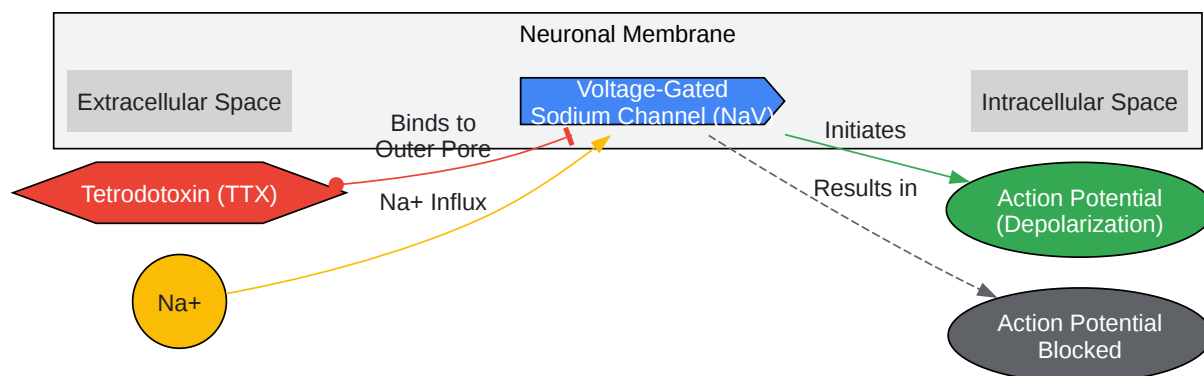
Introduction

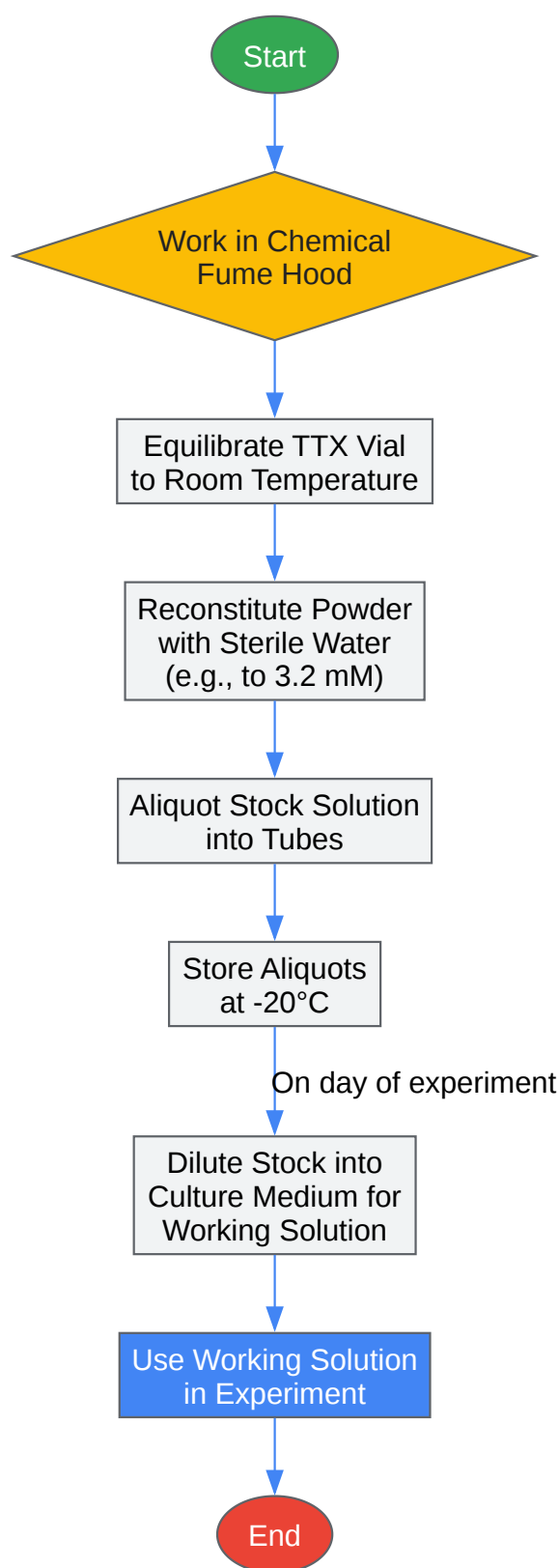
Tetrodotoxin (TTX) is a potent neurotoxin renowned for its high specificity and affinity in blocking voltage-gated sodium channels (NaV).[1][2][3] Its citrate salt, **Tetrodotoxin citrate**, offers enhanced water solubility, making it a critical and convenient tool for in vitro neuroscience research.[1][4] By reversibly inhibiting the inward sodium current, TTX effectively blocks the initiation and propagation of action potentials in most nerve and muscle cells.[2][5][6] This property makes it an indispensable reagent for a wide range of applications in cultured neuron experiments, including the study of synaptic transmission, neuronal circuit mapping, pain pathway investigation, and understanding the role of electrical activity in neuronal survival and development.[1][7]

Mechanism of Action

Tetrodotoxin citrate exerts its effect by binding to the outer pore (P-loop) of voltage-gated sodium channels.[1][8][9] This binding physically occludes the channel, preventing the influx of sodium ions (Na⁺) into the neuron.[8][9] The influx of Na⁺ is the critical event responsible for the rapid depolarization phase of an action potential.[5][6] By preventing this influx, TTX effectively silences neuronal firing without affecting other ion channels, such as potassium channels, or altering the neuron's resting membrane potential.[8] This highly selective and

potent inhibition allows researchers to pharmacologically isolate and study neuronal processes that are independent of action potential-driven neurotransmission.[\[2\]](#)[\[8\]](#)





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